

Technical Guide: Physical Properties of 2-(2,5-Dimethylphenyl)quinoline-4-carboxylic Acid

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Compound of Interest

Compound Name: 2-(2,5-Dimethylphenyl)quinoline-4-carboxylic acid

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Introduction

This technical guide provides a summary of the known physical and chemical properties of **2-(2,5-dimethylphenyl)quinoline-4-carboxylic acid**. Quinoline derivatives are a significant class of heterocyclic compounds that are of great interest in medicinal chemistry due to their wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. Understanding the physicochemical characteristics of these compounds is fundamental for their development as therapeutic agents, influencing factors such as solubility, absorption, and interaction with biological targets. This document compiles available data on **2-(2,5-dimethylphenyl)quinoline-4-carboxylic acid** and provides a relevant experimental protocol for its synthesis.

Core Physical and Chemical Properties

A comprehensive search of available scientific literature and chemical databases has yielded the following data for **2-(2,5-dimethylphenyl)quinoline-4-carboxylic acid**. It is important to note that while some fundamental properties are well-documented, specific experimental values for properties such as melting point, boiling point, and pKa are not consistently reported in the public domain. Data for structurally similar compounds are provided for comparative purposes where available.

Table 1: General and Computed Properties of **2-(2,5-Dimethylphenyl)quinoline-4-carboxylic Acid**

Property	Value	Source
IUPAC Name	2-(2,5-Dimethylphenyl)quinoline-4-carboxylic acid	SynHet
CAS Number	20389-07-5	SynHet
PubChem CID	616123	SynHet
Molecular Formula	C ₁₈ H ₁₅ NO ₂	SynHet
Molecular Weight	277.32 g/mol	-

Table 2: Experimental and Predicted Physicochemical Properties

Property	Value	Notes
Melting Point	Data not available	The related compound 2-phenyl-4-quinolinecarboxylic acid has a melting point of 214-215 °C. [1] The similar compound 2-(4-Methylphenyl)quinoline-4-carboxylic acid has a melting point of 214–216 °C. [2]
Boiling Point	Data not available	-
Solubility	Data not available	For the related compound 2-phenyl-4-quinolinecarboxylic acid, solubility is reported as: soluble in alcohol (1g in 120ml), diethyl ether (1g in 100ml), and chloroform (1g in 400ml); insoluble in water. [1]
pKa	Data not available	The structurally similar 2-(2,5-dimethyl-phenyl)-3-methyl-quinoline-4-carboxylic acid has a predicted pKa of 0.98 ± 0.10. [3]

Experimental Protocols

The synthesis of quinoline-4-carboxylic acids is commonly achieved through well-established methods such as the Doebner and Pfitzinger reactions. While a specific detailed protocol for **2-(2,5-dimethylphenyl)quinoline-4-carboxylic acid** is not readily available, the following procedure is adapted from a microwave-assisted Pfitzinger reaction used for the synthesis of the structurally analogous 2-(4-methylphenyl)quinoline-4-carboxylic acid.[\[2\]](#) This method is expected to be applicable for the synthesis of the title compound with minor modifications.

Synthesis of **2-(2,5-Dimethylphenyl)quinoline-4-carboxylic Acid** via Pfitzinger Reaction

Materials:

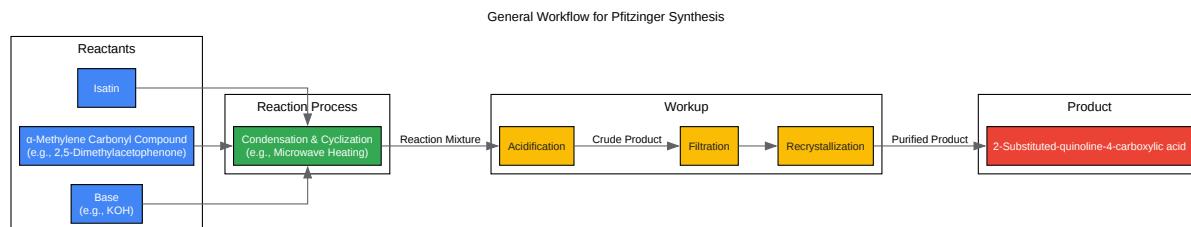
- Isatin
- 2,5-Dimethylacetophenone
- Potassium hydroxide (KOH)
- Ethanol (aqueous)
- Acetic acid

Procedure:

- In a closed microwave-compatible vessel, a mixture of isatin (1.0 mmol), 2,5-dimethylacetophenone (1.05 equivalents), and potassium hydroxide (10 equivalents) in aqueous ethanol (10 ml) is prepared.
- The vessel is sealed and subjected to microwave irradiation for approximately 12 minutes at a temperature of 140°C.
- After the reaction is complete, the mixture is allowed to cool to room temperature.
- The reaction mixture is then acidified with acetic acid to precipitate the crude product.
- The resulting solid is collected by filtration.
- The crude product is recrystallized from ethanol to yield the purified **2-(2,5-dimethylphenyl)quinoline-4-carboxylic acid**.

Workflow Visualization

The following diagram illustrates the general workflow of the Pfitzinger synthesis, a key method for obtaining quinoline-4-carboxylic acid derivatives.



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Caption: General workflow of the Pfitzinger reaction for the synthesis of quinoline-4-carboxylic acids.

Biological Context and Signaling Pathways

Extensive searches of scientific literature did not reveal specific studies detailing the interaction of **2-(2,5-dimethylphenyl)quinoline-4-carboxylic acid** with any particular signaling pathways. However, the broader class of quinoline-4-carboxylic acid derivatives has been investigated for various biological activities. For instance, some derivatives have been explored as inhibitors of the STAT3 signaling pathway and as inhibitors of dihydroorotate dehydrogenase (DHODH), both of which are important targets in cancer therapy.^[4] Additionally, quinoline derivatives have a well-established history as antibacterial agents.^[5] Further research is required to elucidate the specific biological targets and mechanisms of action for **2-(2,5-dimethylphenyl)quinoline-4-carboxylic acid**.

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